

RU 58841 vs. Finasteride: A Comparative Analysis of Efficacy in Preclinical Animal Models

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Compound of Interest

Compound Name: RU 58841

Cat. No.: B1680188

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For researchers and professionals in the field of drug development for androgenetic alopecia, understanding the comparative efficacy of novel compounds against established treatments is paramount. This guide provides an objective comparison of **RU 58841**, a non-steroidal anti-androgen, and finasteride, a 5-alpha-reductase inhibitor, based on available data from animal models.

Quantitative Efficacy Comparison

The following tables summarize the key quantitative findings from preclinical studies comparing **RU 58841** and finasteride in promoting hair growth.

Stumptailed Macaque Model

The stumptailed macaque is a well-established animal model for androgenetic alopecia as they exhibit a similar pattern of hair loss to humans.

Parameter	5% RU 58841 (Topical)	1 mg/kg/day Finasteride (Oral)	Vehicle/Placebo	Study Duration
Increase in Anagen Follicles	103%	88%	No significant effect	RU 58841: 4 months, Finasteride: 6 months
Vellus to Terminal Hair Growth	26%	12%	No significant effect	RU 58841: 4 months, Finasteride: 6 months
Serum DHT Levels	No significant impact	~70% decrease	No significant change	6 months

Nude Mice with Human Scalp Grafts

This model allows for the direct assessment of a compound's effect on human hair follicles.

Parameter	1% RU 58841 (Topical)	Ethanol Control	Study Duration
Follicles Initiating a Second Hair Cycle	28% (8 out of 29 active follicles)	7% (2 out of 28 active follicles)	6 months
Linear Hair Growth Rate (LHGR)	Significantly higher (P < 0.04)	Lower	6 months

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of scientific findings. The following protocols are based on the available information from published studies.

Stumptailed Macaque Study

- Animal Model: Adult male stumptailed macaques (*Macaca arctoides*) with visible frontal baldness.

- Grouping: Animals were divided into treatment groups:
 - Topical 5% **RU 58841** solution.
 - Oral finasteride (1 mg/kg/day).
 - Vehicle/placebo controls.
- Drug Administration:
 - **RU 58841**: The 5% solution was applied topically to the bald scalp area, typically once daily. The exact vehicle composition is not specified in the abstracts but is likely an ethanol-based solution.
 - Finasteride: Administered orally at a dose of 1 mg/kg per day.
- Efficacy Evaluation:
 - Hair Growth: Assessed through methods such as phototrichograms to determine the percentage of follicles in the anagen (growth) phase and the conversion of vellus (fine) hairs to terminal (thick) hairs.
 - Hormonal Analysis: Serum levels of dihydrotestosterone (DHT) were measured to assess the systemic effects of the treatments.
- Study Duration: The effects of **RU 58841** were evaluated over 4 months, while finasteride was assessed over a 6-month period.

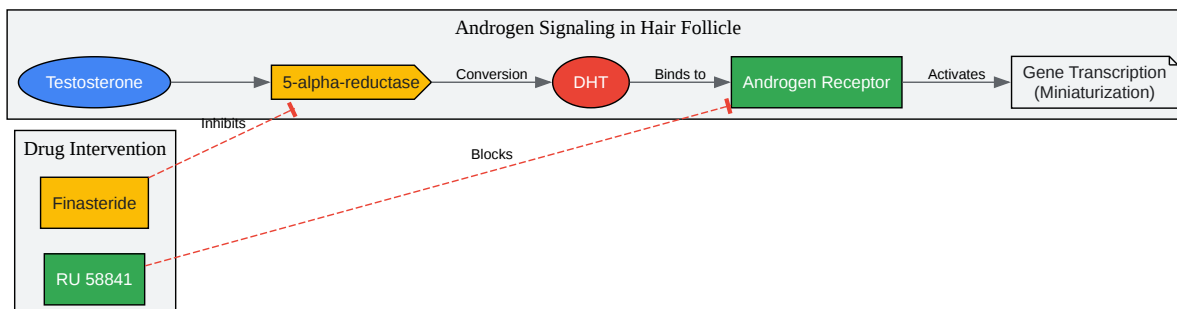
Nude Mice with Human Scalp Grafts Study

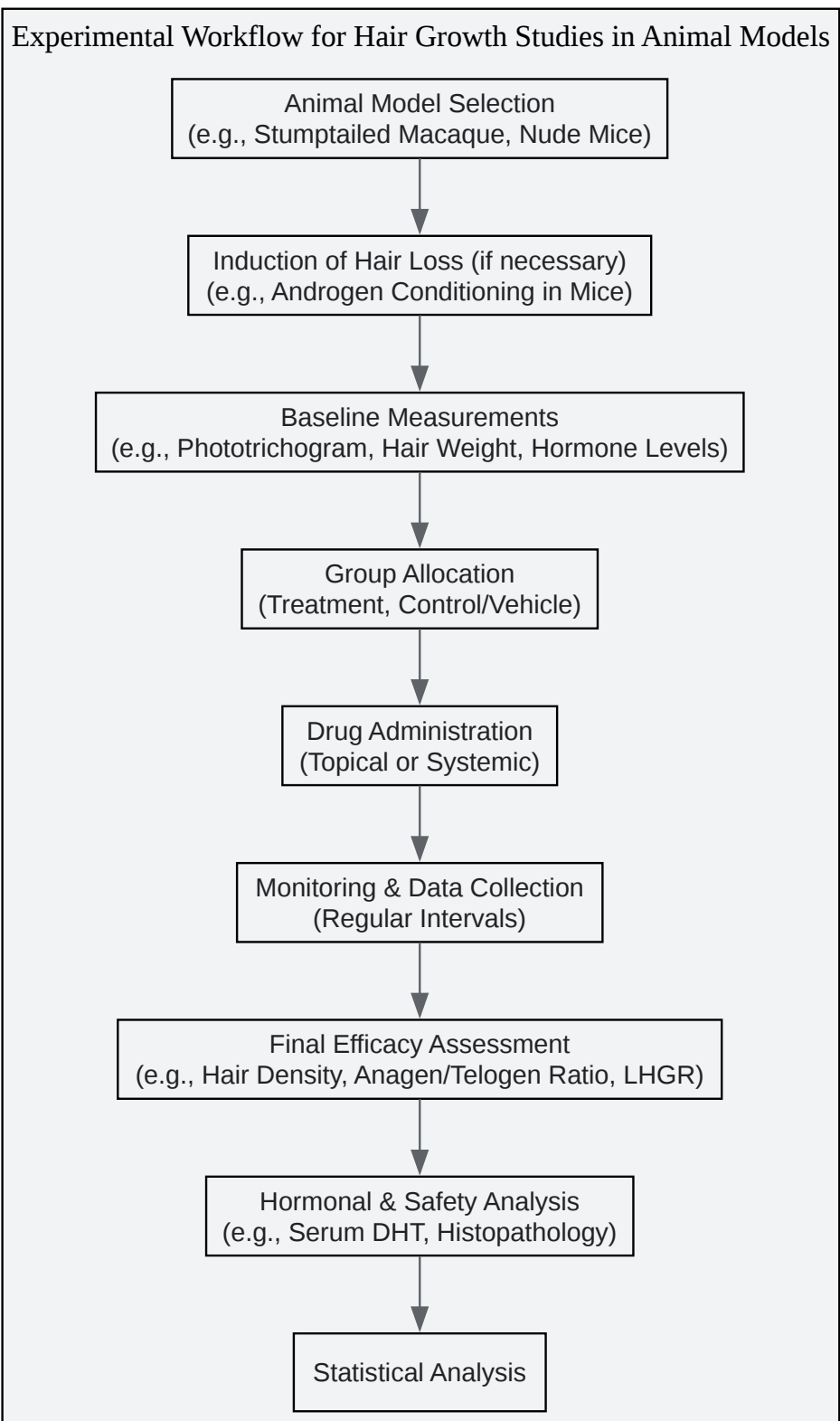
- Animal Model: Nude mice, which lack an immune system to prevent rejection of foreign tissue, were used as hosts for human scalp grafts.
- Grafting Procedure: Full-thickness human scalp grafts obtained from balding men were surgically grafted onto the backs of the nude mice.^[1]
- Androgen Conditioning: To mimic the hormonal environment of androgenetic alopecia, the mice were conditioned with testosterone.^[1]

- Grouping: The mice with viable grafts were divided into two groups:
 - Topical 1% **RU 58841** in an ethanol solution.[\[1\]](#)
 - Topical ethanol solution (control).[\[1\]](#)
- Drug Administration: The solutions were applied topically to the grafted scalp area five days a week for six months.[\[1\]](#)
- Efficacy Evaluation:
 - Hair Cycle Analysis: The number of active hair follicles and the percentage of those that initiated a second growth cycle were quantified.[\[1\]](#)
 - Linear Hair Growth Rate (LHGR): The rate of hair growth was measured to determine the impact of the treatment.[\[1\]](#)
- Study Duration: The experiment was conducted over a period of six months.[\[1\]](#)

Visualizing the Mechanisms and Workflow

To further elucidate the concepts discussed, the following diagrams illustrate the signaling pathways and experimental processes.





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References

- 1. A controlled study of the effects of RU58841, a non-steroidal antiandrogen, on human hair production by balding scalp grafts maintained on testosterone-conditioned nude mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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